

# L-Glyceric Acid Sodium Salt: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *L-Glyceric acid sodium*

Cat. No.: *B11928538*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **L-Glyceric acid sodium** salt. Due to the limited availability of specific quantitative toxicity data for this compound, this guide also includes detailed experimental protocols for key safety assessments as a reference for researchers. Information on related compounds and metabolic pathways is provided to offer a broader context for its potential biological interactions.

## Chemical and Physical Properties

**L-Glyceric acid sodium** salt, also known as Sodium L-glycerate, is the sodium salt of L-Glyceric acid. It is a white powder or crystalline solid.

Property	Value
Chemical Formula	$C_3H_5NaO_4$
Molecular Weight	128.06 g/mol
CAS Number	146298-95-5
Appearance	White to off-white powder or crystals
Solubility	Soluble in water

## Hazard Identification and Classification

While specific quantitative toxicity data for **L-Glyceric acid sodium** salt is not readily available in published literature, some suppliers have classified it under the Globally Harmonized System (GHS). It is crucial to handle this compound with care, assuming the potential for hazard in the absence of comprehensive data.

GHS Classification (based on available Safety Data Sheets)[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements:[\[1\]](#)

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Summary

Direct quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **L-Glyceric acid sodium** salt are not widely available. One safety data

sheet classifies it as "Harmful if swallowed"[1]. Studies on the related compound, D-glyceric acid calcium salt, in rats at daily doses of 100 mg, 500 mg, and 1000 mg/kg of body weight showed "no toxicity observed"[2]. However, this is the D-isomer and a different salt, so these results may not be directly applicable to the L-isomer sodium salt.

In the absence of specific data, a precautionary approach is recommended. The following sections detail the standard experimental protocols used to determine key toxicological endpoints.

## Experimental Protocols for Safety Assessment

The following are detailed methodologies for key toxicological experiments, based on internationally recognized guidelines. These protocols are provided as a reference for researchers who may need to conduct safety assessments of **L-Glyceric acid sodium** salt.

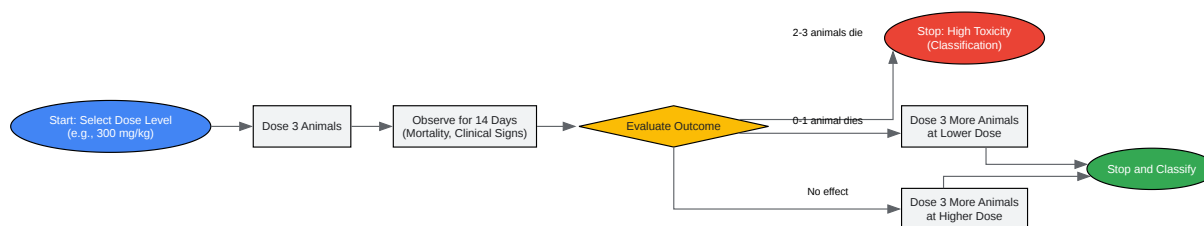
### Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually rats), are used.
- **Housing and Fasting:** Animals are housed in suitable cages and fasted prior to dosing.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The volume administered should not exceed a maximum recommended volume.
- **Stepwise Procedure:** The test is conducted in a stepwise manner using a minimum number of animals at each step. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The outcome of the first step determines the dose for the next step.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.

- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.



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Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

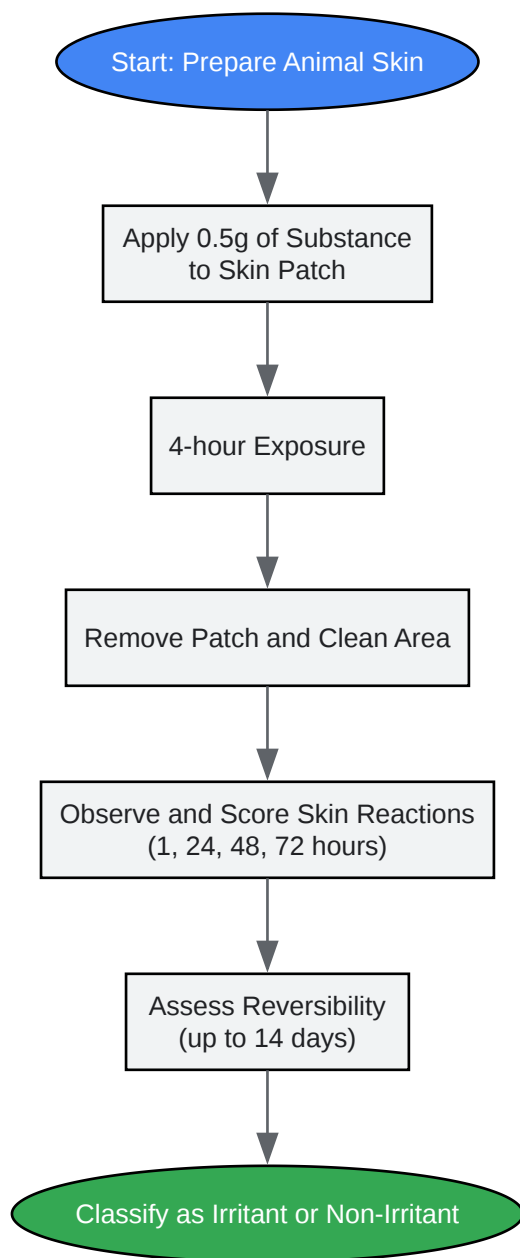
## Acute Dermal Irritation/Corrosion (OECD 404)

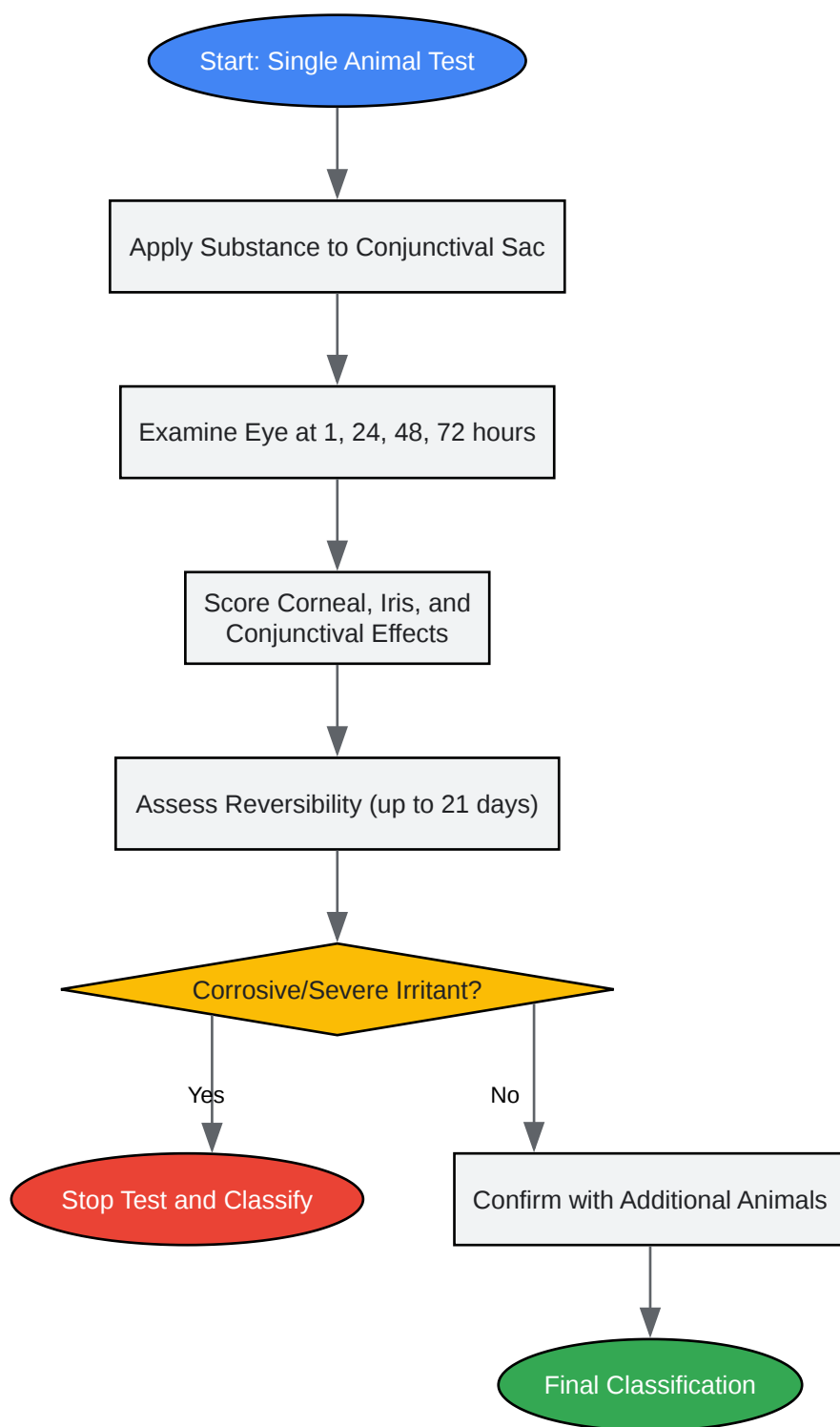
This test assesses the potential of a substance to cause skin irritation or corrosion.

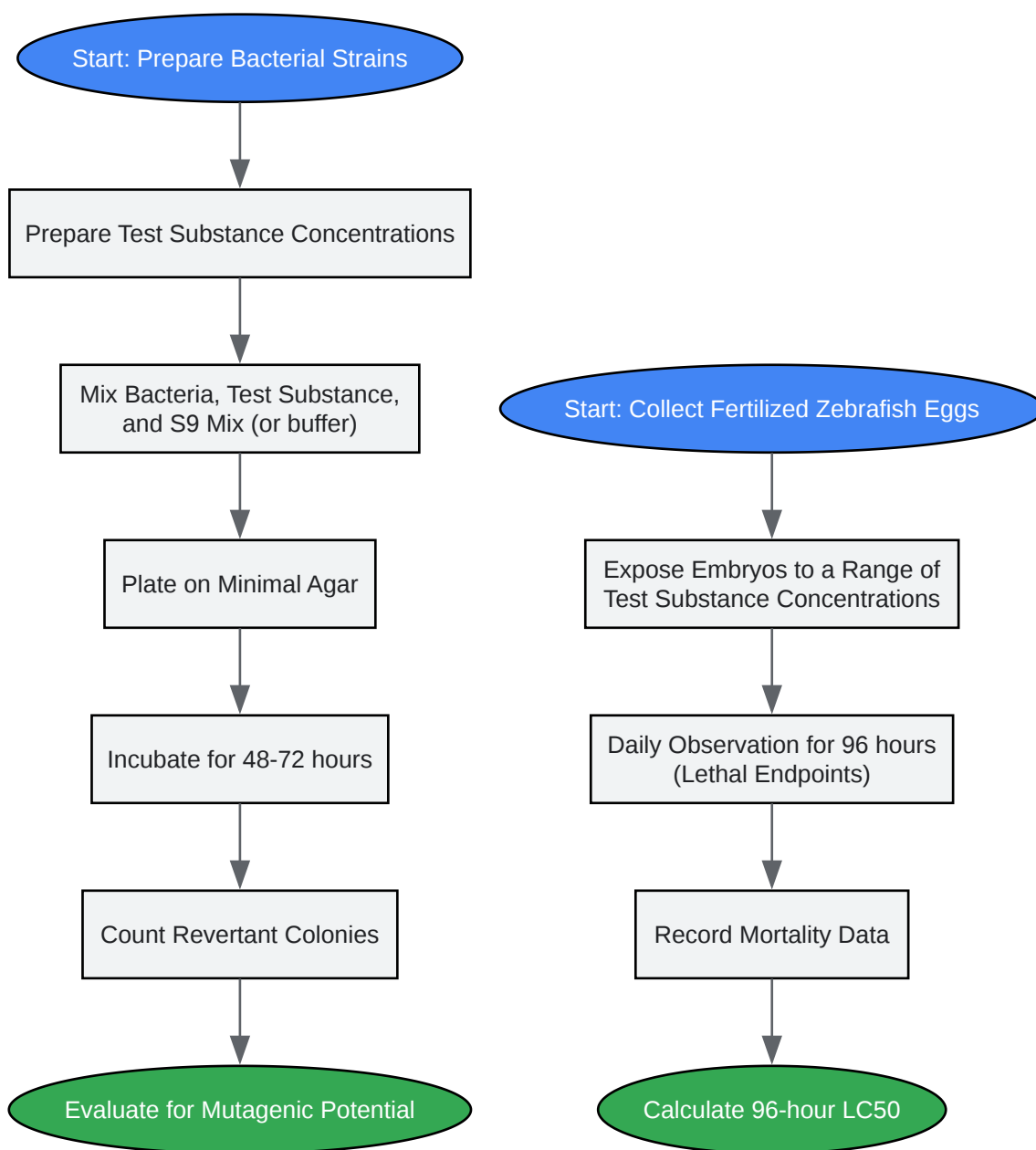
### Methodology:

- Animal Selection: Healthy, young adult albino rabbits are typically used.
- Preparation of Skin: The fur on the dorsal area of the trunk is clipped.
- Application of Test Substance: A small amount (0.5 g for solids) of the test substance is applied to a small area of the skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to assess the reversibility of the effects.

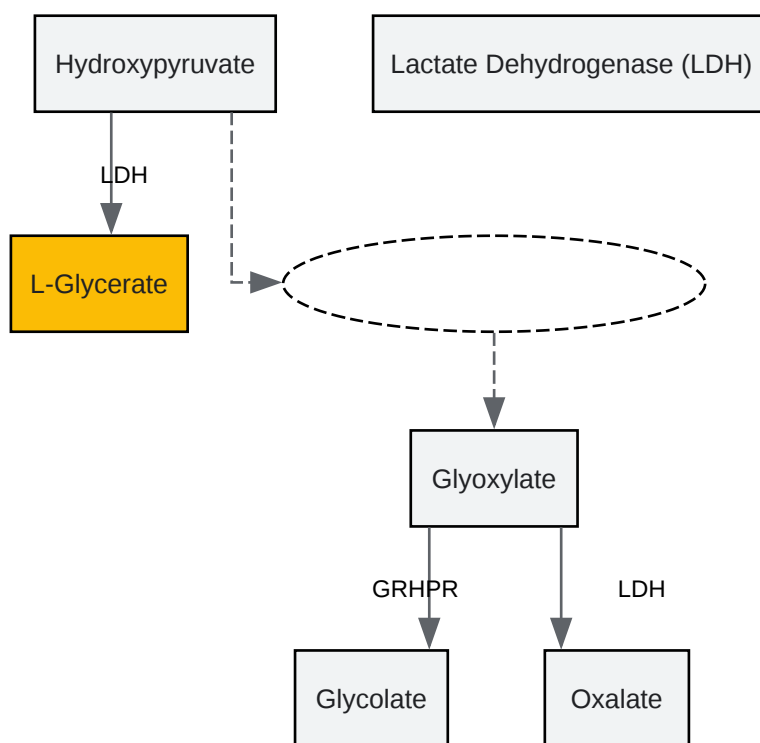
- Scoring: The degree of skin reaction is scored according to a standardized scale.











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## References

- 1. [food.ec.europa.eu](http://food.ec.europa.eu) [[food.ec.europa.eu](http://food.ec.europa.eu)]
- 2. L- (-)-Glyceric acid = 97.0 KT 6057-35-8 [[sigmaaldrich.com](http://sigmaaldrich.com)]
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